

Chemical and physical properties of 6-Benzylaminopurine hydrochloride

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Compound of Interest

Compound Name: 6-Benzylaminopurine
hydrochloride

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6-Benzylaminopurine Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical and physical properties of **6-Benzylaminopurine hydrochloride**. The information is curated for researchers, scientists, and professionals involved in drug development and related fields. This document summarizes key quantitative data in structured tables, outlines detailed experimental protocols for property determination, and visualizes the associated biological signaling pathways.

Chemical and Physical Properties

6-Benzylaminopurine (BAP) is a first-generation synthetic cytokinin, a class of plant growth regulators that promote cell division and have various applications in agriculture and horticulture.^{[1][2]} The hydrochloride salt of 6-Benzylaminopurine is often used in formulations.

Identification and Structure

Property	Value
Chemical Name	N-benzyl-7H-purin-6-amine hydrochloride
Synonyms	6-BAP HCl, Benzyladenine HCl
Molecular Formula	C ₁₂ H ₁₂ ClN ₅
Molecular Weight	261.71 g/mol
CAS Number	162714-86-5
Canonical SMILES	<chem>C1=CC=C(C=C1)CNC2=NC=NC3=C2N=CN3.Cl</chem>

Physicochemical Data

A summary of the key physicochemical properties of 6-Benzylaminopurine and its hydrochloride salt is presented below. It is important to note that some experimental values are reported for the free base, 6-Benzylaminopurine (CAS 1214-39-7, Molecular Formula: C₁₂H₁₁N₅, Molecular Weight: 225.25 g/mol), and are indicated as such.

Property	6-Benzylaminopurine Hydrochloride	6-Benzylaminopurine (Free Base)
Melting Point	284-286 °C	230-233 °C
Solubility	Soluble in water.	Insoluble in water (0.44 g/L at 15°C).[1] Soluble in dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).[3] Soluble in acidic and alkaline solutions.
pKa	Not explicitly found. As a hydrochloride salt of a basic compound, the pKa will be in the acidic range.	A predicted pKa (strongest acidic) is 9.87, and the strongest basic is 5.06.[4] An experimental pKa of 9.4 at 25°C has also been reported. [5]
Density	Not explicitly found.	0.42 g/ml (unverified source). [5]
Appearance	White to off-white powder.[1]	White to off-white powder.[1]
Stability	Stable under recommended storage conditions (2-8°C).	Stable. Incompatible with strong oxidizing agents.
Storage	2-8°C	2-8°C

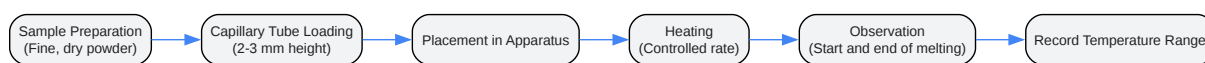
Experimental Protocols

The following sections detail the general methodologies for determining the key physicochemical properties of compounds like **6-Benzylaminopurine hydrochloride**.

Melting Point Determination

The melting point of **6-Benzylaminopurine hydrochloride** can be determined using the capillary method.

Workflow for Melting Point Determination



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Caption: Workflow for Melting Point Determination.

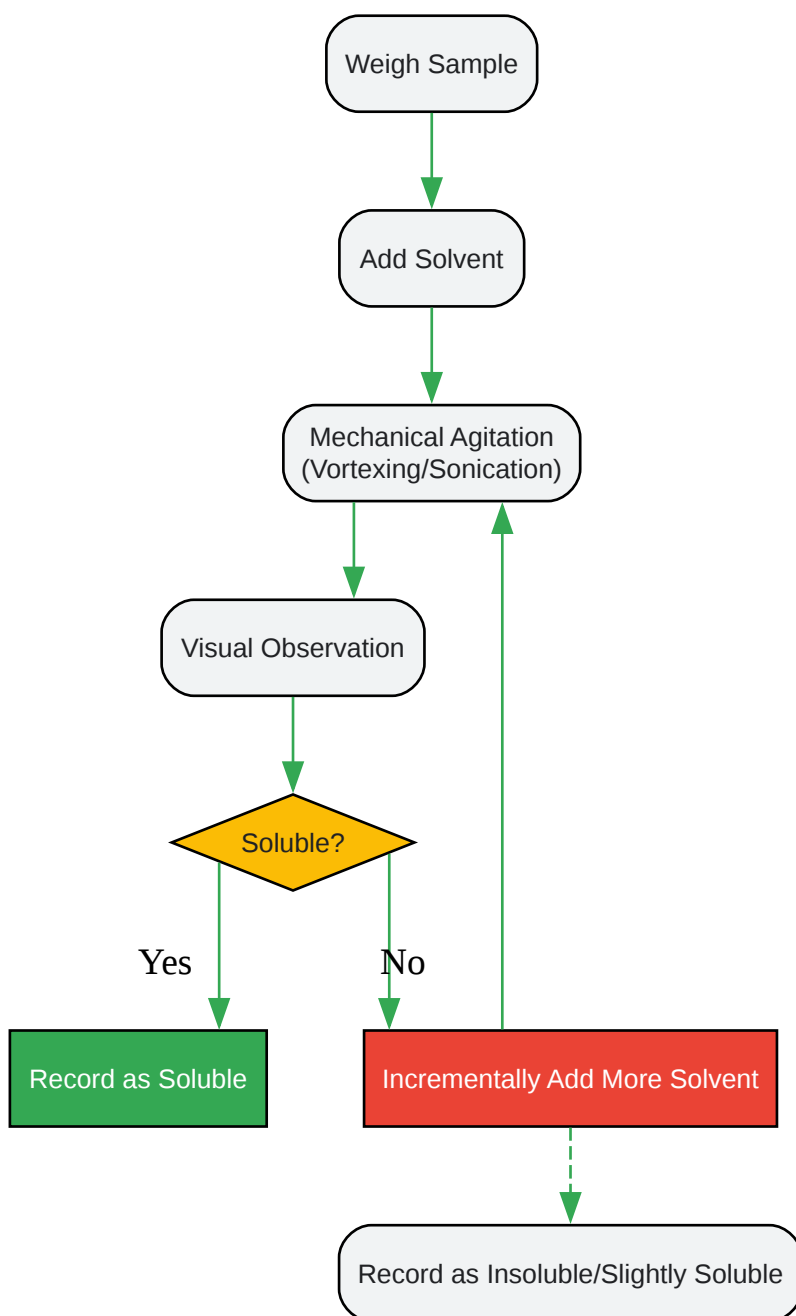
Methodology:

- **Sample Preparation:** The **6-Benzylaminopurine hydrochloride** sample is finely ground to a uniform powder and thoroughly dried.
- **Capillary Loading:** A small amount of the powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which contains a heating block and a calibrated thermometer or digital temperature sensor.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower heating rate (e.g., 1-2 °C per minute) near the expected melting point for an accurate measurement.
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the last solid particle disappears are recorded. This provides the melting range.
- **Purity Indication:** A sharp melting range (typically 0.5-1 °C) is indicative of a pure compound. Impurities tend to depress and broaden the melting range.

Solubility Determination

The solubility of **6-Benzylaminopurine hydrochloride** in various solvents can be determined by attempting to dissolve a known amount of the compound in a specific volume of the solvent.

Workflow for Solubility Testing



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Caption: General Workflow for Solubility Determination.

Methodology:

- Preparation: A precise amount of **6-Benzylaminopurine hydrochloride** is weighed into a vial.

- **Solvent Addition:** A known volume of the desired solvent (e.g., water, ethanol, DMSO) is added.
- **Dissolution:** The mixture is subjected to mechanical agitation, such as vortexing or sonication, to facilitate dissolution. Gentle heating may be applied if necessary, but this should be noted as it can affect solubility.
- **Observation:** The solution is visually inspected for the presence of undissolved solid particles.
- **Quantification:** If the solid dissolves completely, the solubility is recorded as being at least that concentration. If not, more solvent is added incrementally until complete dissolution is achieved, or the substance is classified as sparingly soluble or insoluble at the tested concentrations.

Stability Assessment

Stability testing is crucial to determine the shelf-life and appropriate storage conditions for **6-Benzylaminopurine hydrochloride**. This involves subjecting the compound to various environmental conditions over time.

Methodology:

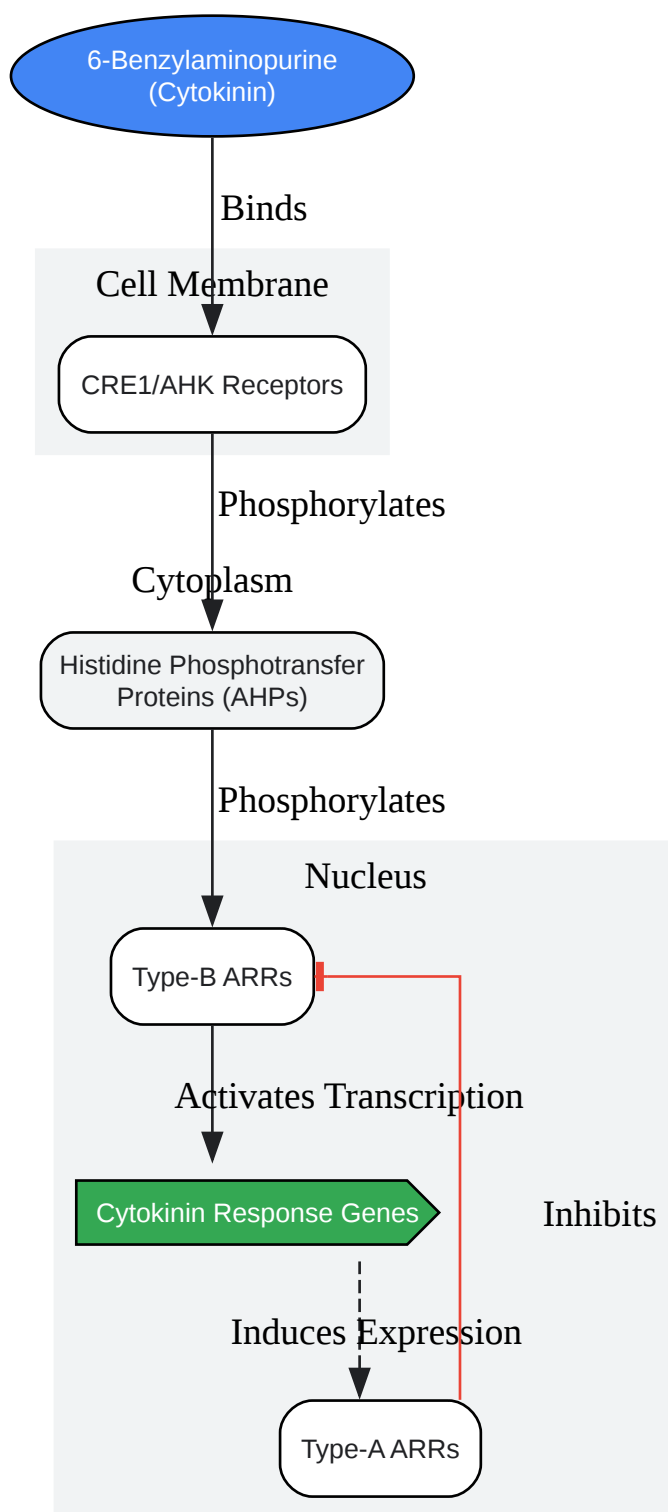
- **Sample Preparation:** Samples of **6-Benzylaminopurine hydrochloride** are stored in appropriate containers that mimic the final packaging.
- **Storage Conditions:** The samples are stored under controlled conditions of temperature and humidity. Accelerated stability testing often involves elevated temperatures (e.g., 40°C) and higher humidity (e.g., 75% RH) to predict long-term stability. Real-time stability studies are conducted under the recommended storage conditions (e.g., 2-8°C).
- **Time Points:** Samples are withdrawn at predetermined time intervals (e.g., 0, 3, 6, 12, 24 months).
- **Analysis:** At each time point, the samples are analyzed for key parameters such as:
 - **Appearance:** Any change in color or physical state.

- Purity: Assessed by a suitable chromatographic method (e.g., HPLC) to detect and quantify any degradation products.
- Assay: Determination of the amount of the active substance remaining.
- Data Evaluation: The data is analyzed to establish the degradation kinetics and to determine the shelf-life of the product.

Signaling Pathway

6-Benzylaminopurine, as a cytokinin, exerts its biological effects through the cytokinin signaling pathway, which is a multi-step phosphorelay system.

Cytokinin Signaling Pathway



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Caption: Simplified Cytokinin Signaling Pathway.

Pathway Description:

- **Reception:** 6-Benzylaminopurine binds to the extracellular CHASE domain of cytokinin receptors, such as CRE1 (CYTOKININ RESPONSE 1) and AHKs (ARABIDOPSIS HISTIDINE KINASES), which are located in the cell membrane.[6][7]
- **Phosphorelay Initiation:** This binding triggers the autophosphorylation of a conserved histidine residue within the receptor's kinase domain. The phosphate group is then transferred to a conserved aspartate residue in the receiver domain of the same receptor.
- **Signal Transduction to the Nucleus:** The phosphate group is subsequently transferred to a histidine phosphotransfer protein (AHP).[8] The phosphorylated AHP then translocates from the cytoplasm to the nucleus.
- **Nuclear Response:** Inside the nucleus, the AHP transfers the phosphate group to an aspartate residue on a response regulator (ARR). There are two main types of ARRs involved:
 - **Type-B ARRs:** Upon phosphorylation, Type-B ARRs act as transcription factors, binding to the promoters of cytokinin-responsive genes and activating their transcription.[9]
 - **Type-A ARRs:** The expression of Type-A ARR genes is induced by the activation of Type-B ARRs. Type-A ARRs, in turn, act as negative regulators of the signaling pathway, creating a feedback loop that attenuates the cytokinin response.[8][9]

This signaling cascade ultimately leads to various cellular responses, including the promotion of cell division and differentiation, which are characteristic effects of cytokinins like 6-Benzylaminopurine.

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